

Chemical structure and molecular weight of 4-Methoxy-3-methylbenzyl chloride.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxy-3-methylbenzyl
chloride

Cat. No.: B1345713

[Get Quote](#)

A Comprehensive Technical Guide to 4-Methoxy-3-methylbenzyl Chloride

This technical guide provides an in-depth overview of the chemical structure, molecular weight, and other critical properties of **4-Methoxy-3-methylbenzyl chloride**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **4-Methoxy-3-methylbenzyl chloride** are summarized in the table below, offering a consolidated view of its key characteristics.

Property	Value	Reference
CAS Number	60736-71-2	[1][2][3]
Molecular Formula	C ₉ H ₁₁ ClO	[1][2][3][4]
Molecular Weight	170.64 g/mol	[1][3][4][5]
Alternate Molecular Weight	170.636 g/mol	[2][6]
Boiling Point	143°C at 25 mmHg	[4][5][6]
Density	1.11 g/cm ³	[5][6]
Appearance	Colorless to light yellow liquid	[5]
Storage Temperature	2-8°C	[5]

Chemical Structure

The chemical structure of **4-Methoxy-3-methylbenzyl chloride** is depicted below. The molecule consists of a benzene ring substituted with a methoxy group, a methyl group, and a chloromethyl group at positions 4, 3, and 1, respectively.

Caption: 2D Chemical Structure of **4-Methoxy-3-methylbenzyl chloride**.

Experimental Protocols

Synthesis of 4-Methoxy-3-methylbenzyl chloride

A common laboratory-scale synthesis of **4-Methoxy-3-methylbenzyl chloride** involves the reaction of 4-methoxy-3-methylbenzyl alcohol with hexachloroethane and triphenylphosphine. [4]

Materials:

- 4-methoxy-3-methylbenzyl alcohol (1 eq.)
- Hexachloroethane (1 eq.)
- Triphenylphosphine (1 eq.)

- Anhydrous methylene chloride (0.3 M)
- Water
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Hexane

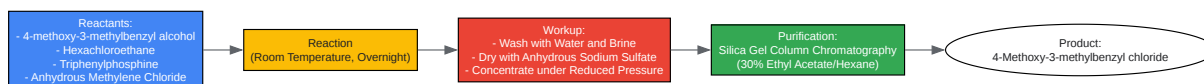
Procedure:

- To a stirred solution of 4-methoxy-3-methylbenzyl alcohol (15.18 mmol, 1 eq.) in anhydrous methylene chloride (50 mL), add hexachloroethane (15.18 mmol, 1 eq.) and triphenylphosphine (15.18 mmol, 1 eq.) in sequence.^[4]
- Stir the reaction mixture at room temperature overnight.^[4]
- After the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic phase sequentially with water and brine.
- Dry the organic phase with anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using 30% ethyl acetate in hexane as the eluent to yield the target product, **4-methoxy-3-methylbenzyl chloride**.^[4]

Product Confirmation: The structure of the synthesized product can be confirmed by ¹H NMR spectroscopy. The expected signals in CDCl₃ at 400 MHz are: δ 7.16 (m, 2H), 6.76 (d, 1H, J = 8.10 Hz), 4.52 (s, 2H), 3.81 (s, 3H), 2.19 (s, 3H).^[4]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **4-Methoxy-3-methylbenzyl chloride**.



[Click to download full resolution via product page](#)

Caption: Synthesis and Purification Workflow for **4-Methoxy-3-methylbenzyl chloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methoxy-3-methylbenzyl chloride (CAS 60736-71-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Page loading... [guidechem.com]
- 3. scbt.com [scbt.com]
- 4. 4-METHOXY-3-METHYLBENZYL CHLORIDE CAS#: 60736-71-2 [m.chemicalbook.com]
- 5. 4-METHOXY-3-METHYLBENZYL CHLORIDE | 60736-71-2 [chemicalbook.com]
- 6. 4-methoxy-3-methylbenzyl chloride Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]
- To cite this document: BenchChem. [Chemical structure and molecular weight of 4-Methoxy-3-methylbenzyl chloride.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345713#chemical-structure-and-molecular-weight-of-4-methoxy-3-methylbenzyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com